Technical Guide: Synthesis of 4,4-Dimethyl-2-imidazolidinethione

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Compound of Interest

Compound Name:	*4,4-Dimethyl-2-imidazolidinethione*
CAS No.:	*6086-42-6*
Cat. No.:	*B1353024*

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Executive Summary

Target Molecule: **4,4-Dimethyl-2-imidazolidinethione** CAS: 6086-42-6 Formula: $C_5H_{10}N_2S$ Molecular Weight: 130.21 g/mol

This technical guide details the synthesis, purification, and characterization of **4,4-dimethyl-2-imidazolidinethione**. Unlike the common ethylene thiourea (ETU), the introduction of the gem-dimethyl group at the 4-position significantly alters the solubility profile and enhances the stability of the ring formation via the Thorpe-Ingold effect. This compound serves as a critical intermediate in the synthesis of radical scavengers, coordination ligands for transition metals, and pharmaceutical pharmacophores.

Part 1: Retrosynthetic Analysis & Strategy

The synthesis is designed around the cyclocondensation of a vicinal diamine with a thiocarbonyl equivalent.

Strategic Disconnection

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- Bond Formation: C(2)-N(1) and C(2)-N(3).
- Precursors:
  - Backbone: 1,2-Diamino-2-methylpropane (CAS 811-93-8).[1] This provides the carbon skeleton with the pre-installed gem-dimethyl group.
  - Thiocarbonyl Source: Carbon Disulfide (CS_2).[2] While thiophosgene or thiocarbonyldiimidazole (TCDI) are alternatives, CS_2 is selected for atom economy and scalability, despite the requirement for H_2S management.

Reaction Logic

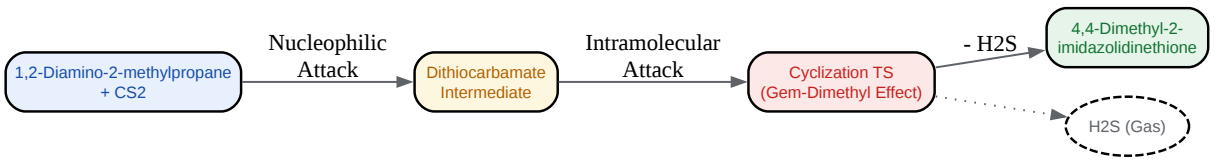
The reaction proceeds through a dithiocarbamate intermediate.[2][3] The steric bulk of the gem-dimethyl group facilitates the ring closure (cyclization) step more readily than in unsubstituted ethylenediamine, reducing the likelihood of polymer formation.

Part 2: Reaction Mechanism

The transformation follows a nucleophilic addition-elimination pathway.

- Nucleophilic Attack: The primary amine (less sterically hindered site preferred initially, though rapid equilibrium occurs) attacks the electrophilic carbon of CS_2.
- Intermediate Formation: A zwitterionic dithiocarbamate intermediate forms.
- Cyclization: The second amine group attacks the thiocarbonyl carbon.
- Elimination: Hydrogen sulfide (H_2S) is eliminated to aromatize the thioamide system, driving the equilibrium to the stable cyclic product.

Visualization: Mechanistic Pathway[4]



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Caption: Mechanistic pathway from diamine precursor to cyclic thione via dithiocarbamate intermediate.

Part 3: Experimental Protocol

Safety Warning: Carbon disulfide is extremely flammable (flash point -30°C) and toxic. Hydrogen sulfide (H_2S) is a deadly gas produced during this reaction. All operations must be performed in a functioning fume hood with an alkali trap (NaOH) connected to the condenser outlet.

Materials Table

Reagent	Equiv.	Role	CAS	Notes
1,2-Diamino-2-methylpropane	1.0	Substrate	811-93-8	Hygroscopic liquid
Carbon Disulfide (CS_2)	1.1	Reagent	75-15-0	Highly Flammable/Toxic
Ethanol (95%)	Solvent	Medium	64-17-5	Solvent for reaction
Water	Solvent	Co-solvent	7732-18-5	Aids product precipitation
HCl (conc.)	Cat.[4]	Catalyst	7647-01-0	Optional (accelerates rate)

Step-by-Step Methodology

- Setup: Equip a 250 mL 3-neck Round Bottom Flask (RBF) with a magnetic stir bar, a pressure-equalizing addition funnel, a reflux condenser, and a thermometer. Connect the top of the condenser to a gas outlet tube leading into a trap containing 10% NaOH solution (to neutralize H_2S).

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- Solvation: Charge the RBF with 1,2-diamino-2-methylpropane (100 mmol, 8.8 g) and Ethanol (50 mL). Cool the solution to 0–5°C using an ice bath.
- Addition: Dilute Carbon Disulfide (110 mmol, 6.6 mL) in Ethanol (10 mL). Add this solution dropwise to the amine mixture over 30 minutes. Note: The reaction is exothermic; maintain temperature <10°C to prevent CS_2 evaporation.
- Intermediate Phase: Remove the ice bath and allow the mixture to stir at room temperature for 1 hour. A white or pale yellow precipitate (dithiocarbamate salt) may form.
- Cyclization (Reflux): Heat the mixture to reflux (approx. 80°C). Maintain reflux for 6–8 hours.
  - Observation: The evolution of H_2S gas (rotten egg odor if not trapped) indicates cyclization is proceeding. The precipitate will dissolve and eventually reprecipitate as the more stable thione or remain in solution depending on concentration.
- Workup:
  - Cool the reaction mixture to room temperature, then to 4°C in a refrigerator.
  - If crystals form: Filter the solid under vacuum.
  - If no crystals form: Concentrate the solution to 20% volume on a rotary evaporator, then add cold water (20 mL) to induce precipitation.
- Purification: Recrystallize the crude solid from hot water or an Ethanol/Water (1:1) mixture.
- Drying: Dry the crystals in a vacuum oven at 50°C for 4 hours.

Experimental Workflow Diagram

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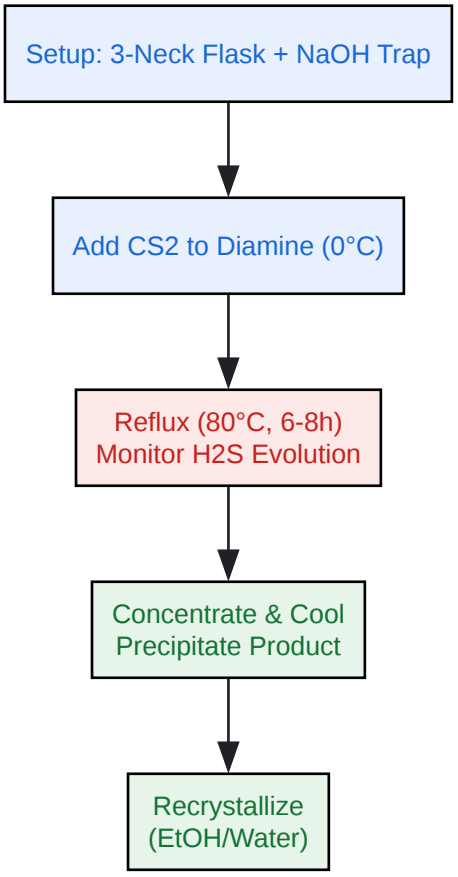

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Caption: Operational workflow for the synthesis of **4,4-dimethyl-2-imidazolidinethione**.

Part 4: Characterization & Quality Control

To validate the synthesis, compare the isolated product against the following specifications.

Data Summary Table

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Parameter	Specification	Diagnostic Signal
Appearance	White crystalline powder	Visual inspection
Melting Point	119–121 °C	Sharp range indicates purity
^{1}H NMR (DMSO-d_6)	δ 1.25 (s, 6H, 2xCH_3)δ 3.30 (s, 2H, CH_2)δ 7.8-8.2 (br s, 2H, NH)	Gem-dimethyl singlet is key
IR Spectroscopy	1200–1220 cm^{-1} (C=S)3200–3300 cm^{-1} (NH)	Strong thiocarbonyl stretch
Solubility	Soluble in DMSO, MeOH, EtOH.Insoluble in Hexane.[5][6][7][8]	Polarity check

Troubleshooting Guide

- Low Yield: Usually due to incomplete cyclization (insufficient reflux time) or loss of product during filtration (product is moderately soluble in pure ethanol; use water to force precipitation).
- Oily Product: Indicates impurities or residual solvent. Recrystallize from water.
- Yellow Color: Oxidation of sulfur or traces of elemental sulfur. Recrystallize with a pinch of activated charcoal.

Part 5: Applications & Significance[9]

- Coordination Chemistry: The sulfur atom acts as a soft donor ligand for transition metals (Cu, Ag, Pd), forming stable complexes used in catalysis.
- Radical Scavenging: The cyclic thiourea moiety is an effective scavenger of hydroxyl radicals and superoxide anions, used in polymer stabilization.
- Pharmaceuticals: The 4,4-dimethyl substitution locks the conformation of the ring, making it a valuable scaffold for studying structure-activity relationships (SAR) in dopamine

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-hydroxylase inhibitors.

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